

Physical and chemical properties of FSO₂CF₂CO₂Si(CH₃)₃

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Compound of Interest

Compound Name: Trimethylsilyl 2,2-difluoro-2-(fluorosulfonyl)acetate

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An In-depth Technical Guide to Trimethylsilyl 2-(fluorosulfonyl)difluoroacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylsilyl 2-(fluorosulfonyl)difluoroacetate, with the chemical formula FSO₂CF₂CO₂Si(CH₃)₃, is a versatile reagent in organic synthesis, primarily utilized as a highly efficient precursor for difluorocarbene.[1][2] This colorless to pale yellow liquid is noted for its reactivity in forming gem-difluorocyclopropanes from a variety of alkenes.[1][2][3] Its utility extends to the synthesis of fluorinated compounds, which are of significant interest in pharmaceutical and agrochemical research due to the often enhanced metabolic stability and bioavailability of such molecules.[4] This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and application, and an exploration of its potential role in drug development.

Physical and Chemical Properties

Trimethylsilyl 2-(fluorosulfonyl)difluoroacetate is a compound with a molecular weight of 250.27 g/mol.[5][6] It is characterized by its susceptibility to hydrolysis and its flammability.[2][7][8] Key physical and chemical data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ F ₃ O ₄ SSi	[5][6]
Molecular Weight	250.27 g/mol	[5][6]
CAS Number	120801-75-4	[5][7]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	156 °C (lit.)	[6][7]
52 °C at 15 mmHg	[1]	
73–74 °C at 35 mmHg	[7]	
Density	1.27 g/mL at 25 °C (lit.)	[6][7]
Refractive Index	n _{20/D} 1.367 (lit.)	[6][7]
Solubility	Soluble in ether, toluene, and diglyme. Reacts with water.	[2][6][7]
Flash Point	26.7 °C (80.1 °F) - closed cup	

Experimental Protocols

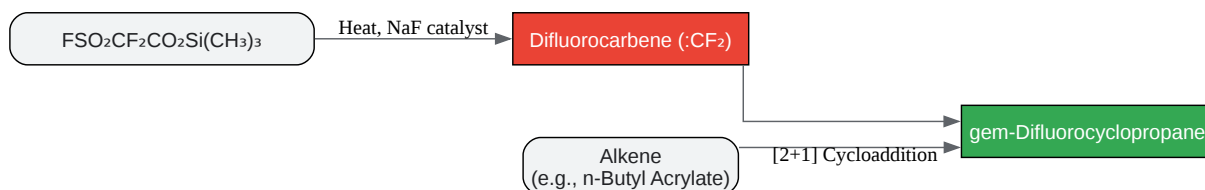
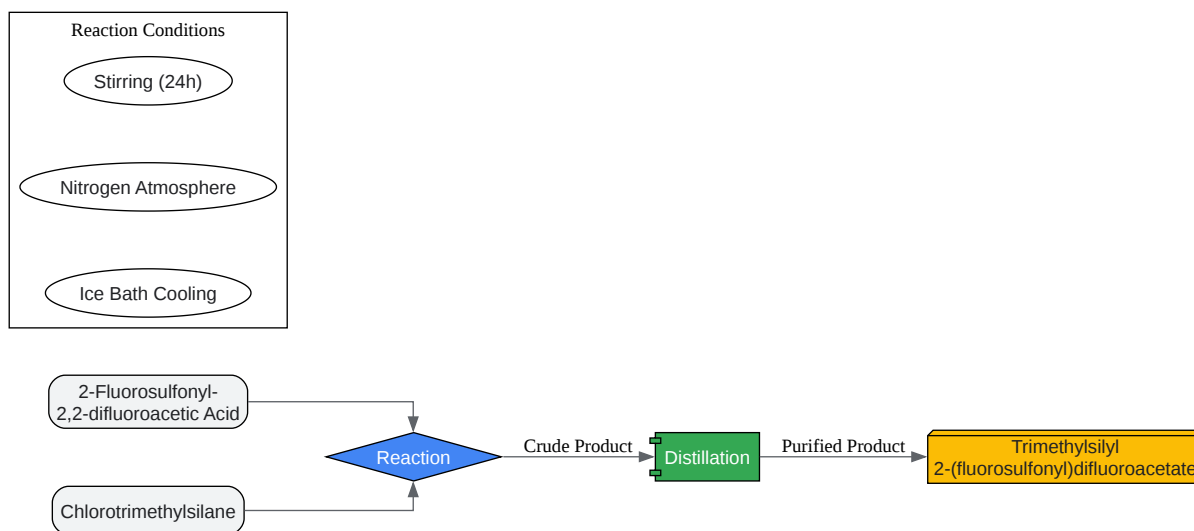
Synthesis of Trimethylsilyl 2-(fluorosulfonyl)difluoroacetate

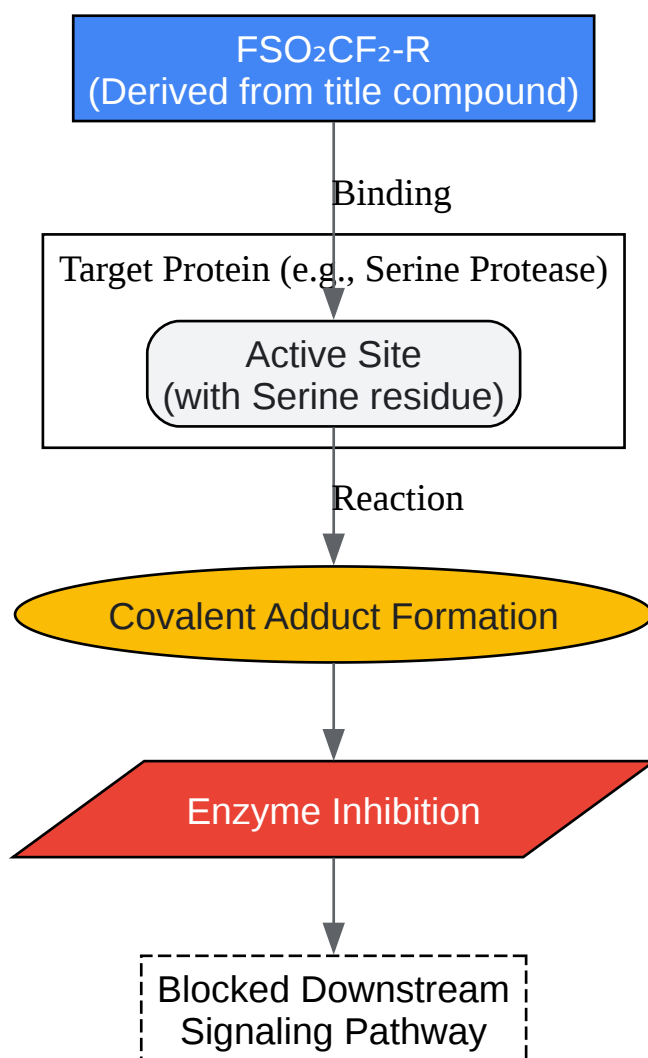
The synthesis of trimethylsilyl 2-(fluorosulfonyl)difluoroacetate can be achieved by the reaction of 2-fluorosulfonyl-2,2-difluoroacetic acid with chlorotrimethylsilane.[1][7]

Procedure:

- A reaction flask is charged with 150 g (0.84 mol) of 2-fluorosulfonyl-2,2-difluoroacetic acid.[1]
- While maintaining a slow nitrogen flow and cooling with an ice bath, 363 g (3.2 mol) of chlorotrimethylsilane is added dropwise with stirring over a 2-hour period.[1]
- After the addition is complete, the mixture is allowed to warm to room temperature and is stirred with nitrogen bubbling for 24 hours.[1]

- The product mixture is then distilled to yield trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate.
[1] The reported yield is 175 g (83%), with a boiling point of 52°C at 15 mmHg.[1]





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